

(+)-Cloprostenol sodium CAS registry number and chemical properties.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (+)-Cloprostenol sodium

Cat. No.: B15570567

[Get Quote](#)

An In-depth Technical Guide to **(+)-Cloprostenol Sodium**

Introduction

(+)-Cloprostenol sodium is the dextrorotatory, optically active enantiomer of cloprostenol, a synthetic analog of prostaglandin F2 α (PGF2 α).^{[1][2]} It is recognized for being the biologically active isomer responsible for the compound's potent luteolytic activity.^{[1][3]} As a highly effective agonist of the prostaglandin F receptor (FP receptor), it is widely utilized in veterinary medicine to control the reproductive cycle in various species, including cattle, horses, and swine.^{[2][4][5]} Its primary mechanism involves inducing the functional and morphological regression of the corpus luteum (luteolysis), which leads to a decrease in progesterone levels and allows for the return to estrus and normal ovulation.^{[5][6][7]} This guide provides a comprehensive overview of its chemical properties, mechanism of action, and relevant experimental data for researchers and drug development professionals.

Chemical Properties

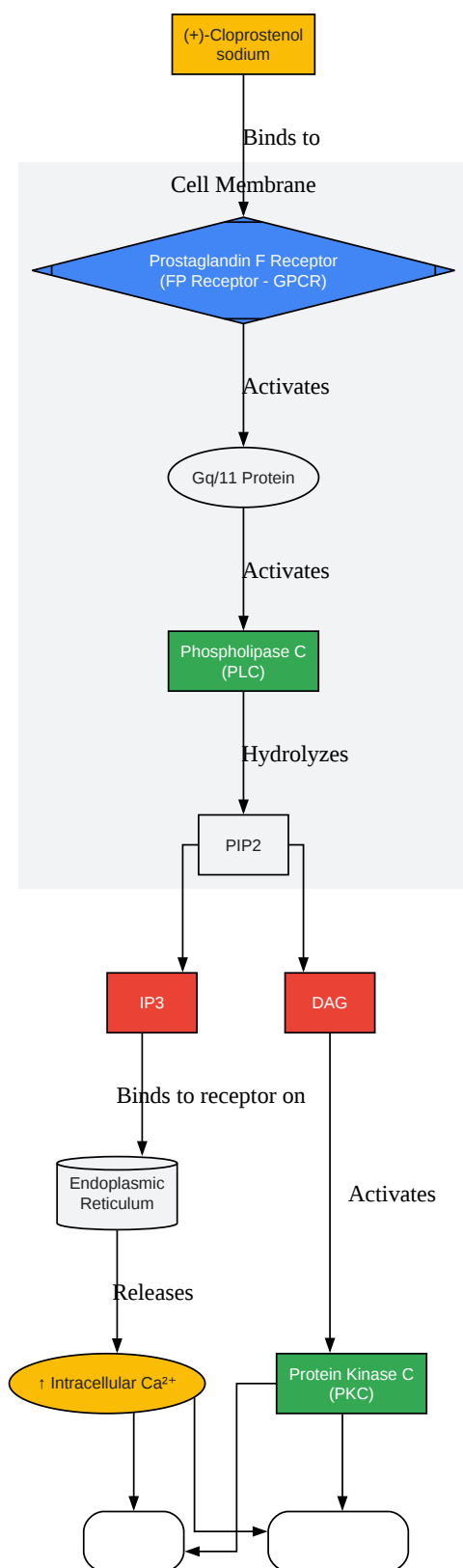
(+)-Cloprostenol sodium is a white or off-white, hygroscopic crystalline powder that is more water-soluble than its free acid form.^{[2][8][9]} It is crucial to distinguish the (+)-enantiomer from the racemic mixture, ($\pm$)-Cloprostenol sodium, as they have different CAS Registry Numbers.

Property	Value	Reference
CAS Registry Number	62561-03-9	[1][2][10]
Synonyms	D-Cloprostenol sodium, (+)-16-m-chlorophenoxy tetranor PGF2 α	[1][10]
Molecular Formula	C ₂₂ H ₂₈ ClNaO ₆	[1][4][10]
Molecular Weight	446.9 g/mol	[1][4][8][10]
Appearance	White to off-white, hygroscopic powder	[2][9]
Solubility	H ₂ O: 150 mg/mL[8] PBS (pH 7.2): 35 mg/mL[1] Ethanol: 50 mg/mL[1] DMSO: 60 mg/mL[1] DMF: 130 mg/mL[1]	
Stability	Store pure form at -20°C for up to 3 years.[8] Hygroscopic in nature.[2][9]	

Mechanism of Action and Signaling Pathway

(+)-Cloprostenol is a potent synthetic analog of prostaglandin F₂ α (PGF₂ α) and functions as a selective agonist for the prostaglandin F (FP) receptor.[1][4][11] The FP receptor is a G-protein coupled receptor (GPCR) that, upon activation, initiates a signaling cascade leading to its primary biological effects.

The principal effect is luteolysis, the regression of the corpus luteum, which ceases progesterone production.[6][7] This drop in progesterone initiates the return to estrus and ovulation.[5][6] Additionally, (+)-Cloprostenol stimulates smooth muscle contractions in the uterus, gastrointestinal tract, and respiratory system.[6] Unlike some other prostaglandin analogs, it does not exhibit thromboxane A₂ activity or cause platelet aggregation.[6] The biological activity resides almost exclusively in the (+)-enantiomer, also known as the 15(R) enantiomer.[1][3]



[Click to download full resolution via product page](#)

FP Receptor signaling cascade initiated by **(+)-Cloprostenol sodium**.

Pharmacodynamic and Pharmacokinetic Data

(+)-Cloprostenol is significantly more potent than the endogenous PGF2 α in terminating pregnancy in animal models.[\[1\]](#) Its functional activity is demonstrated by low nanomolar and picomolar potency in various assays. The sodium salt form is more resistant to metabolism than naturally occurring prostaglandins, resulting in a longer half-life.[\[12\]](#)[\[13\]](#)

Pharmacodynamics

Parameter	Value	Species/System	Reference
FP Receptor Agonism (EC ₅₀)	0.84 nM	-	[14]
Inhibition of Adipocyte Precursor Differentiation (IC ₅₀)	3 x 10 ⁻¹² M	Rat	[1]

| Receptor Binding | Equipotent to PGF2 α in inhibiting [³H]PGF2 α binding to bovine corpus luteum cell membranes. | Bovine |[\[15\]](#) |

Pharmacokinetics

Parameter	Value	Species	Route	Reference
Half-life ($t_{1/2}$)	~3 hours	Cattle, Pigs	Intramuscular (IM)	[6][12][13]
Time to Peak Plasma Concentration	~1 hour	Pigs, Cattle	IM	[3][6]
Metabolism	Major route is β -oxidation to tetranor or dinor acids.	Cattle, Pigs	-	[6]
Excretion	Approximately equal proportions in urine and feces.	Cattle, Pigs	-	[6]

| Milk Elimination | <1% of the administered dose. | Cattle | IM |[3][6] |

Experimental Protocols

(+)-Cloprostenol sodium is extensively used in large animal reproductive management. A common application is in estrus synchronization protocols for cattle, often in combination with GnRH analogs, to enable fixed-time artificial insemination (FTAI).

Protocol: Ovsynch for Estrus Synchronization in Cattle

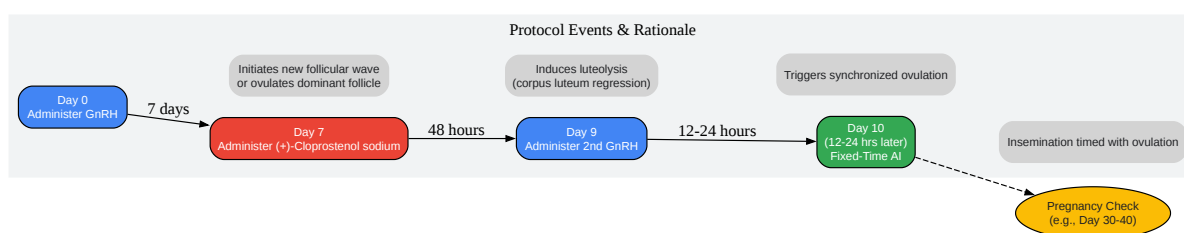
This protocol is designed to synchronize ovulation, allowing for insemination at a predetermined time without the need for estrus detection.

Methodology:

- Day 0: Administer an injection of a Gonadotropin-Releasing Hormone (GnRH) analog. This causes the release of Luteinizing Hormone (LH), which will either ovulate a dominant follicle or initiate a new follicular wave.

- Day 7: Administer an intramuscular injection of **(+)-Cloprostenol sodium** (typically 500 µg, equivalent to 2 mL of a 250 µg/mL solution).[16] This induces luteolysis of the corpus luteum that is present.
- Day 9: Administer a second injection of a GnRH analog. This ensures that a mature, dominant follicle ovulates.
- 12-24 hours post-second GnRH: Perform fixed-time artificial insemination (FTAI).[16]

Blood samples can be collected to measure hormone concentrations (e.g., progesterone) to verify luteolysis and protocol efficacy.[12] Complete luteolysis is typically defined as serum progesterone concentrations falling below 0.5 ng/mL.[12]



[Click to download full resolution via product page](#)

Workflow for the Ovsynch estrus synchronization protocol.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. caymanchem.com [caymanchem.com]
- 2. caymanpharma.com [caymanpharma.com]
- 3. ema.europa.eu [ema.europa.eu]
- 4. scbt.com [scbt.com]
- 5. nbinno.com [nbinno.com]
- 6. Pharmacological particulars - Estrumate® 250 µg/ml solution for injection [noahcompendium.co.uk]
- 7. Cloprostenol - Wikipedia [en.wikipedia.org]
- 8. Cloprostenol sodium salt | Prostaglandin Receptor | TargetMol [targetmol.com]
- 9. caymanchem.com [caymanchem.com]
- 10. Cloprostenol Sodium | C22H28ClNaO6 | CID 17756794 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 11. Cloprostenol sodium [sitem.herts.ac.uk]
- 12. Effects of cloprostenol sodium at final prostaglandin F2α of Ovsynch on complete luteolysis and pregnancy per artificial insemination in lactating dairy cows - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. Frontiers | Cloprostenol sodium improves reproductive performance of multiparous sows during lactation [frontiersin.org]
- 14. lookchem.com [lookchem.com]
- 15. researchgate.net [researchgate.net]
- 16. msd-animal-health.co.in [msd-animal-health.co.in]
- To cite this document: BenchChem. [(+)-Cloprostenol sodium CAS registry number and chemical properties.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15570567#cloprostenol-sodium-cas-registry-number-and-chemical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com